

# Introduction: The Strategic Value of a Versatile Heterocyclic Building Block

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 5-(3-Nitrophenyl)thiophene-2-carbaldehyde

CAS No.: 38401-73-9

Cat. No.: B1615575

[Get Quote](#)

**5-(3-Nitrophenyl)thiophene-2-carbaldehyde** (CAS No. 38401-73-9) is a specialized organic compound that serves as a critical intermediate in the synthesis of complex molecules.<sup>[1]</sup> Its structure, featuring a thiophene ring functionalized with both an aldehyde and a nitrophenyl group, offers a unique combination of reactive sites. This duality makes it a highly valuable scaffold in medicinal chemistry and materials science.<sup>[1]</sup> For researchers, the aldehyde group provides a reactive handle for forming carbon-carbon and carbon-nitrogen bonds, while the nitro group can be readily reduced to an amine, opening avenues for further derivatization. This guide provides a comprehensive overview of this compound, from procurement and pricing to its practical application in synthetic workflows.

## Physicochemical Properties and Handling

Understanding the fundamental properties of a reagent is paramount for its successful application and safe handling in a laboratory setting.

Property	Value	Source
CAS Number	38401-73-9	[1]
Molecular Formula	C <sub>11</sub> H <sub>7</sub> NO <sub>3</sub> S	[1][2]
Molecular Weight	233.24 g/mol	[1][2]
Purity	≥95%	[1][3]
Appearance	Varies (Cream to yellow/brown solid)	[4]
Storage	2-8°C	[1]

## Supplier and Price Comparison

Procuring high-quality starting materials is a critical first step in any research endeavor. The following table provides a comparative overview of suppliers for **5-(3-Nitrophenyl)thiophene-2-carbaldehyde**. Prices and availability are subject to change and should be verified directly with the suppliers.

Supplier	Product Reference	Purity	Available Quantities	Price (VAT not included)
CymitQuimica	3D-NBA40173 (Biosynth)	Min. 95%	250 mg	€393.00
	2500 mg			€1,043.00
MySkinRecipes	#48201	95%	100 mg	฿6,372.00
	250 mg			฿12,618.00

Note: Pricing information is based on data available as of early 2026 and is intended for comparative purposes only.

## Applications in Synthetic Chemistry and Drug Discovery

The utility of **5-(3-Nitrophenyl)thiophene-2-carbaldehyde** stems from its role as a key intermediate. Thiophene derivatives are prevalent in a wide range of pharmaceuticals, including anti-cancer, anti-inflammatory, and antimicrobial agents, due to the ring's ability to act as a bioisostere for a phenyl ring and engage in various biological interactions.[5][6]

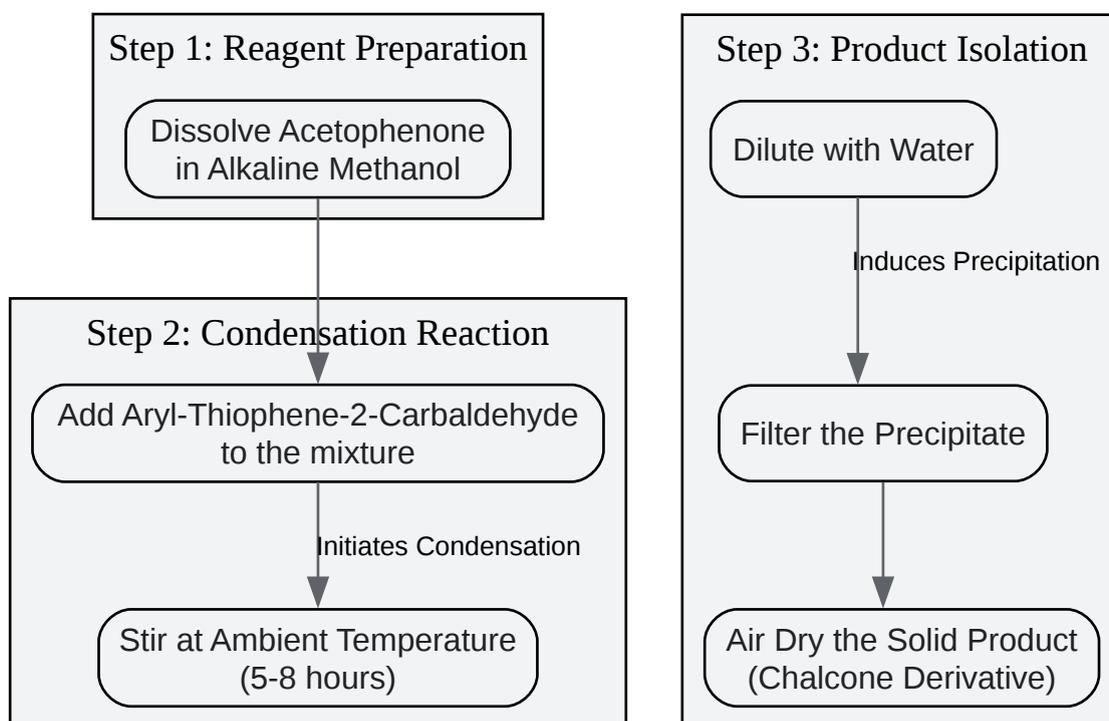
The title compound is particularly useful for synthesizing more complex heterocyclic systems. For instance, related thiophene-2-carbaldehydes are employed in Suzuki coupling reactions to form C-C bonds, followed by condensation reactions to create chalcone derivatives.[7] These chalcones, characterized by an  $\alpha,\beta$ -unsaturated ketone system, are known to exhibit significant biological activities, including potent anti-proliferative effects against cancer cell lines.[7]

## Experimental Protocol: Synthesis of a Thiophene-Based Chalcone Derivative

This section details a representative workflow for the utilization of an aryl-thiophene-2-carbaldehyde in the synthesis of a chalcone, a common precursor in drug discovery. This protocol is adapted from established methodologies for similar compounds.[7]

### Workflow Overview

The overall process involves a Claisen-Schmidt condensation between an aryl-thiophene-2-carbaldehyde and an acetophenone derivative under basic conditions.



[Click to download full resolution via product page](#)

Caption: Workflow for Claisen-Schmidt condensation.

#### Detailed Methodology

- Preparation of the Reaction Mixture:
  - In a round-bottom flask, dissolve the desired acetophenone derivative (1.0 equivalent) in a 2M solution of sodium hydroxide in methanol.
  - Expertise & Experience: Using a methanolic base (like sodium methoxide, or in this case, NaOH in methanol) is crucial. The base deprotonates the  $\alpha$ -carbon of the acetophenone, forming an enolate nucleophile. This is the key reactive species that will attack the aldehyde.
  - Stir the solution for 10 minutes at room temperature to ensure complete formation of the enolate.
- Condensation Reaction:

- To the stirred solution, add **5-(3-Nitrophenyl)thiophene-2-carbaldehyde** (1.0 equivalent) portion-wise.
- Continue stirring the resulting mixture at ambient temperature for 5-8 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Trustworthiness: The extended reaction time at ambient temperature allows the condensation to proceed to completion while minimizing side reactions that can occur at higher temperatures. A color change to a deeper yellow or orange is often indicative of chalcone formation.
- Product Isolation and Purification:
  - Once the reaction is complete, dilute the mixture with cold deionized water. This will cause the organic chalcone product to precipitate out of the polar solution.
  - Collect the solid precipitate by vacuum filtration, washing with cold water and then a small amount of cold methanol to remove any unreacted starting materials or inorganic salts.
  - Air-dry the solid product.
  - Expertise & Experience: Recrystallization from a suitable solvent system, such as ethanol or an ethyl acetate/hexane mixture, is a standard and effective method to obtain a highly pure final product, which is critical for subsequent biological testing.

## Quality Control and Characterization

The identity and purity of the synthesized chalcone must be confirmed using standard analytical techniques:

- Infrared (IR) Spectroscopy: Look for a characteristic carbonyl (C=O) stretch around 1650-1660  $\text{cm}^{-1}$  and a C=C stretch for the  $\alpha,\beta$ -unsaturated system around 1600  $\text{cm}^{-1}$ .<sup>[7]</sup>
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR should show characteristic doublets for the vinyl protons of the chalcone moiety, along with signals corresponding to the aromatic protons of the thiophene and phenyl rings.

- Mass Spectrometry (MS): Provides the molecular weight of the final compound, confirming the successful condensation.

## Safety and Handling

While a specific Safety Data Sheet (SDS) for **5-(3-Nitrophenyl)thiophene-2-carbaldehyde** should be consulted, related nitro- and aldehyde-containing aromatic compounds are generally handled with care.

- Hazards: May cause skin, eye, and respiratory system irritation.[8]
- Personal Protective Equipment (PPE): Standard PPE, including safety glasses, gloves, and a lab coat, is required. Work should be conducted in a well-ventilated fume hood.

## Conclusion

**5-(3-Nitrophenyl)thiophene-2-carbaldehyde** is more than just a chemical; it is a strategic starting material that provides a reliable entry point into the synthesis of novel thiophene-containing compounds. Its well-defined reactivity allows for the rational design of molecules with potential applications in drug discovery, particularly in the development of new anti-cancer agents and other therapeutics. Understanding its properties, sourcing, and synthetic applications enables researchers to fully leverage its potential in their scientific pursuits.

## References

- MySkinRecipes. **5-(3-Nitrophenyl)thiophene-2-carbaldehyde**. [\[Link\]](#)
- SpectraBase. 5-NITROTHIOPHENE-2-CARBOXALDEHYDE. [\[Link\]](#)
- International Journal of Research in Engineering and Science. Synthesis, Characterization of thiophene derivatives and its biological applications. [\[Link\]](#)
- SLS Ireland. 5-Nitro-2-thiophenecarboxaldehy. [\[Link\]](#)
- ResearchGate. Synthesis of thiophene 2-carbaldehyde 209 via ring-opening/annulation.... [\[Link\]](#)

- Kuwait Journal of Science. Synthesis and characterization of poly thiophene-2-carbaldehyde by hydrochloric acid as catalyst. [[Link](#)]
- Wikipedia. Thiophene-2-carboxaldehyde. [[Link](#)]
- Rasayan Journal of Chemistry. SYNTHESIS AND ANTI-CANCER ACTIVITY OF NOVEL 3-ARYL THIOPHENE-2-CARBALDEHYDES AND THEIR ARYL/HETEROARYL CHALCONE DERIVATIVES. [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

1. 5-(3-Nitrophenyl)thiophene-2-carbaldehyde [[myskinrecipes.com](https://myskinrecipes.com)]
  2. 5-(3-nitrophenyl)thiophene-2-carbaldehyde | SCBT - Santa Cruz Biotechnology [[scbt.com](https://scbt.com)]
  3. 5-(3-Nitrophenyl)thiophene-2-carbaldehyde | CymitQuimica [[cymitquimica.com](https://cymitquimica.com)]
  4. 5-Nitrothiophene-2-carboxaldehyde, 98% 25 g | Buy Online | Thermo Scientific Chemicals [[thermofisher.com](https://thermofisher.com)]
  5. [journalwjarr.com](https://journalwjarr.com) [[journalwjarr.com](https://journalwjarr.com)]
  6. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
  7. Bot Verification [[rasayanjournal.co.in](https://rasayanjournal.co.in)]
  8. 5-Nitro-2-thiophenecarboxaldehyde 98 4521-33-9 [[sigmaaldrich.com](https://sigmaaldrich.com)]
- To cite this document: BenchChem. [Introduction: The Strategic Value of a Versatile Heterocyclic Building Block]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1615575#5-3-nitrophenyl-thiophene-2-carbaldehyde-supplier-and-price-comparison>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)